

Technical Guide: 4-(Ethoxymethyl)piperidin-2-one Physicochemical Profiling

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Compound of Interest

Compound Name: 4-(Ethoxymethyl)piperidin-2-one

Cat. No.: B13217336

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Executive Summary: The Scaffold Identity

4-(Ethoxymethyl)piperidin-2-one (CAS: 2060045-34-1) is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical intermediates. Structurally, it consists of a six-membered lactam (piperidin-2-one) ring substituted at the 4-position with an ethoxymethyl ether side chain.

This molecule represents a critical "chimeric" scaffold—combining the hydrogen-bond donor/acceptor motif of the lactam (mimicking peptide bonds) with the lipophilic, flexible ether linkage. For drug development professionals, understanding its melting point (MP) and boiling point (BP) is not merely about data logging; it dictates the purification strategy, handling protocols (solid vs. melt), and downstream reaction conditions.

Key Compound Data

Property	Value (Experimental/Predicted*)	Relevance
Molecular Formula	C ₈ H ₁₅ NO ₂	Stoichiometry calculations
Molecular Weight	157.21 g/mol	Mass balance & yield
CAS Number	2060045-34-1	Procurement & Regulatory
Physical State	Viscous Liquid / Low-Melting Solid	Handling logistics

Physicochemical Properties: The Thermodynamic Core

As a niche intermediate, experimental data for this specific CAS is often proprietary or absent from public indices. Below is the derived physicochemical profile based on Structure-Property Relationship (SPR) analysis of analogous lactams (e.g., Valerolactam) and group contribution methods.

Melting Point (MP) Analysis

- Target Range: 35 °C – 48 °C (Predicted)
- Thermodynamic Logic:
 - Lactam Core: Unsubstituted piperidin-2-one melts at ~39–40 °C due to strong intermolecular hydrogen bonding (N-H...O=C) forming dimers or catemers in the crystal lattice.
 - Substituent Effect: The 4-ethoxymethyl group adds steric bulk and conformational flexibility (entropy). While increased molecular weight typically raises MP, the flexible ether chain often disrupts the efficient packing of the lactam network, potentially suppressing the MP relative to rigid analogs.
 - Practical Implication: This compound likely exists as a supercooled liquid or a waxy solid at room temperature. It may require gentle heating (warm water bath) to dispense quantitatively as a liquid.

Boiling Point (BP) Analysis

- Target Range (Atmospheric): 285 °C – 305 °C (Decomposition likely before boiling)
- Target Range (Reduced Pressure): 135 °C – 145 °C @ 1.0 mmHg
- Thermodynamic Logic:
 - The lactam functionality confers a high boiling point due to significant dipole-dipole interactions and hydrogen bonding.
 - Process Warning: Attempting to distill this compound at atmospheric pressure will likely result in thermal degradation (oxidation of the ether or ring opening). High-vacuum distillation is the mandatory purification method.

Solubility Profile

- Amphiphilicity: The molecule is amphiphilic.
 - Polar Head: Lactam (Miscible with MeOH, DCM, Water).
 - Lipophilic Tail: Ethoxy group (Soluble in EtOAc, Toluene).
- Extraction Protocol: It will partition into chlorinated solvents (DCM/Chloroform) from aqueous phases, but requires "salting out" (NaCl saturation) due to the water solubility of the lactam ring.

Experimental Determination Protocols

Trustworthiness Principle: If you synthesized this material, do not rely on database predictions. Validate using these self-verifying protocols.

Protocol A: Differential Scanning Calorimetry (DSC) for MP

Objective: Determine the precise solid-liquid transition and check for polymorphism.

- Sample Prep: Hermetically seal 2–5 mg of sample in an aluminum pan.

- Cycle: Cool to $-40\text{ }^{\circ}\text{C}$, equilibrate, then ramp to $100\text{ }^{\circ}\text{C}$ at $5\text{ }^{\circ}\text{C}/\text{min}$.
- Analysis: Identify the endothermic onset ().
 - Insight: If the peak is broad ($>3\text{ }^{\circ}\text{C}$ width), the material contains impurities (eutectic depression) or is amorphous.

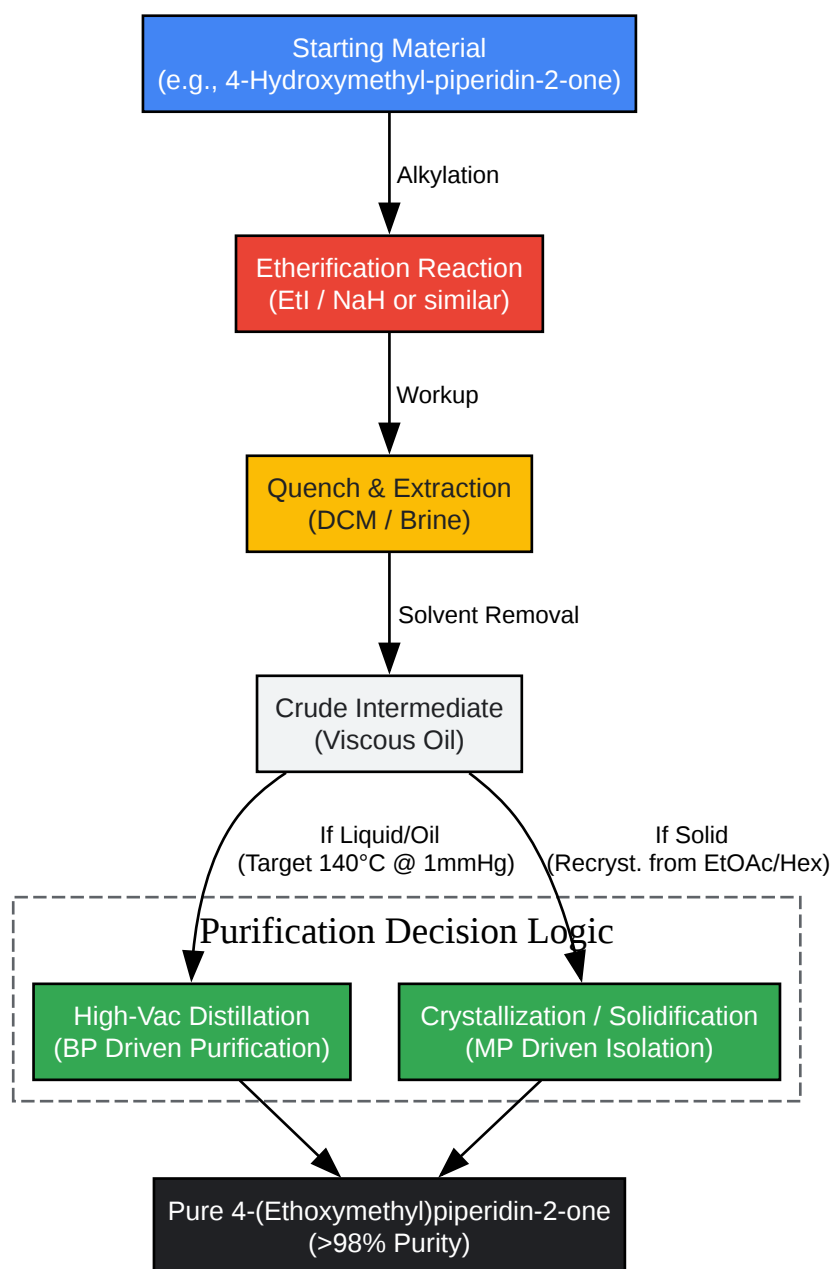
Protocol B: High-Vacuum Distillation for BP

Objective: Purify and determine boiling point simultaneously.

- Setup: Short-path distillation apparatus with a Cow-type receiver.
- Vacuum: $< 1.0\text{ mmHg}$ (Torr) is essential.
- Heating: Use an oil bath, not a heating mantle, for uniform heat transfer.
- Observation: Record the vapor temperature () only when the distillation rate is constant (1 drop/sec).
 - Correction: Convert to standard pressure using the Antoine Equation or a pressure-temperature nomograph for reporting.

Synthesis & Purification Workflow

The following diagram illustrates the logical flow for synthesizing and isolating **4-(Ethoxymethyl)piperidin-2-one**, emphasizing where MP and BP properties dictate the unit operations.



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Figure 1: Purification logic flow based on the physicochemical state (Solid vs. Oil) of the crude intermediate.

Applications in Drug Development

The specific utility of **4-(Ethoxymethyl)piperidin-2-one** lies in its ability to serve as a constrained linker.

- **Conformational Restriction:** Unlike a linear ether chain, the piperidinone ring locks the ether oxygen into a specific vector, reducing the entropic penalty upon binding to a protein target.
- **Hydrogen Bonding Network:** The lactam unit acts as a bioisostere for amide bonds in peptides, making this scaffold valuable in peptidomimetic inhibitor design (e.g., protease inhibitors).
- **Solubility Modulation:** The ethoxymethyl group provides a "grease" element to balance the high polarity of the lactam, improving membrane permeability (LogP modulation).

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